

Spectroscopic Data for 4-Bromonicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromonicotinaldehyde

CAS No.: 154105-64-3

Cat. No.: B119466

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-Bromonicotinaldehyde** (also known as 4-Bromopyridine-3-carboxaldehyde). The information is presented to facilitate its use in research, drug development, and quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. Below are the expected proton (^1H) and carbon-13 (^{13}C) NMR spectral data for **4-Bromonicotinaldehyde**, based on the analysis of its structural features and data from closely related compounds.

Table 1: ^1H NMR Spectroscopic Data for **4-Bromonicotinaldehyde**

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aldehyde-H	~10.1	s	-
H-2	~8.9	s	-
H-5	~7.8	d	~5.0
H-6	~8.7	d	~5.0

Note: The chemical shifts are approximate and can vary based on the solvent and concentration. The aldehyde proton is expected to be a singlet. The aromatic protons will exhibit splitting patterns based on their coupling with adjacent protons.

Table 2: ^{13}C NMR Spectroscopic Data for **4-Bromonicotinaldehyde**

Carbon	Chemical Shift (δ , ppm)
C=O (Aldehyde)	~190
C-2	~155
C-3	~125
C-4	~140
C-5	~128
C-6	~152

Note: The chemical shifts are approximate. The carbonyl carbon of the aldehyde is characteristically found in the downfield region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The expected characteristic IR absorption bands for **4-Bromonicotinaldehyde** are summarized below.

Table 3: IR Spectroscopic Data for **4-Bromonicotinaldehyde**

Functional Group	Wavenumber (cm ⁻¹)	Intensity
C-H (aromatic)	3100-3000	Medium
C-H (aldehyde)	2850-2750	Medium, often two bands
C=O (aldehyde)	1710-1685	Strong
C=C (aromatic)	1600-1450	Medium to Strong
C-N (pyridine ring)	1590-1470	Medium
C-Br	650-550	Medium to Strong

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound. For **4-Bromonicotinaldehyde**, the mass spectrum is expected to show a characteristic isotopic pattern for bromine.

Table 4: Mass Spectrometry Data for **4-Bromonicotinaldehyde**

m/z	Ion	Relative Intensity
185/187	[M] ⁺	High (characteristic 1:1 ratio for Br)
184/186	[M-H] ⁺	Moderate
156/158	[M-CHO] ⁺	Moderate
106	[M-Br] ⁺	Moderate
78	[C ₅ H ₄ N] ⁺	Moderate

Note: The presence of two peaks of nearly equal intensity separated by 2 m/z units for bromine-containing fragments is a key diagnostic feature.

Experimental Protocols

The following are general experimental protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy

A solution of **4-Bromonicotinaldehyde** (typically 5-10 mg) is prepared in a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube. The ¹H and ¹³C NMR spectra are recorded on a spectrometer operating at a frequency of 300 MHz or higher. Chemical shifts are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane, TMS).

IR Spectroscopy

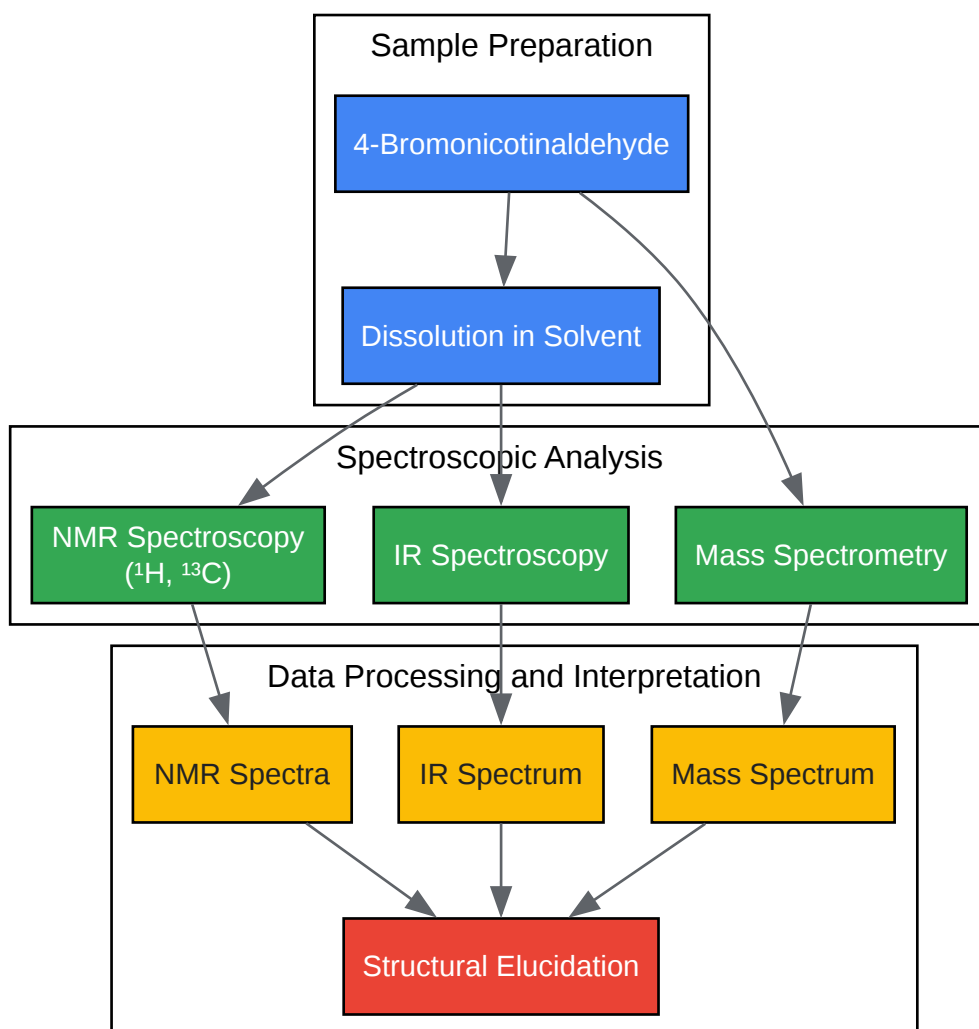
The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a solid sample, a KBr pellet is prepared by grinding a small amount of the compound with dry potassium bromide and pressing the mixture into a thin disk. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.

Mass Spectrometry

The mass spectrum is typically acquired using an electron ionization (EI) source. A small amount of the sample is introduced into the mass spectrometer, where it is vaporized and bombarded with a high-energy electron beam. The resulting ions are separated based on their mass-to-charge ratio (m/z) and detected.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-Bromonicotinaldehyde**.



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Caption: General workflow for obtaining and interpreting spectroscopic data.

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